

An In-depth Technical Guide to 3,4-Dimethoxyphenethyl Alcohol

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Compound of Interest

Compound Name: 3,4-Dimethoxyphenethyl alcohol

Cat. No.: B1293700

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This technical guide provides a comprehensive overview of **3,4-Dimethoxyphenethyl alcohol**, also known as homoveratryl alcohol, tailored for researchers, scientists, and professionals in drug development. This document details its chemical and physical properties, experimental protocols, and known biological activities, presenting a thorough resource for laboratory and research applications.

Core Chemical and Physical Properties

3,4-Dimethoxyphenethyl alcohol is a substituted phenylethanol with the chemical formula $C_{10}H_{14}O_3$.^{[1][2][3][4][5][6]} Its CAS Registry Number is 7417-21-2.^{[1][2][3][4][5][6]} This compound is a valuable intermediate in organic synthesis and has been explored for its potential biological activities.^[7]

Physicochemical Data

A summary of the key physicochemical properties of **3,4-Dimethoxyphenethyl alcohol** is presented in the table below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	7417-21-2	[1][2][3][4][5][6]
Molecular Formula	C ₁₀ H ₁₄ O ₃	[1][2][3][4][5][6]
Molecular Weight	182.22 g/mol	[1][3][7][8]
Appearance	Light yellow powder/solid	[4]
Odor	Odorless	[4]
Melting Point	44 - 49 °C	[7][9]
Boiling Point	172 - 174 °C at 17 mmHg	[7]
Flash Point	> 110 °C (> 230 °F)	
Solubility	Soluble in organic solvents such as ethanol and ether.	[10]
Density	1.157 g/mL at 25 °C (for the related 3,4-Dimethoxybenzyl alcohol)	[10]

Experimental Protocols

The following sections provide detailed methodologies for key experiments involving **3,4-Dimethoxyphenethyl alcohol**, including its synthesis and a representative reaction.

Synthesis of 3,4-Dimethoxyphenethyl Alcohol

A common method for the synthesis of **3,4-Dimethoxyphenethyl alcohol** involves the reduction of 3,4-dimethoxyacetophenone. The following protocol is a representative example of such a reduction using catalytic hydrogenation.

Materials:

- 3,4-dimethoxyacetophenone
- Raney nickel catalyst

- Hydrogen gas
- Aqueous medium
- High-pressure reactor

Procedure:

- In a high-pressure reactor, a solution of 3,4-dimethoxyacetophenone in an aqueous medium is prepared.
- Raney nickel catalyst is added to the mixture.
- The reactor is sealed and purged with hydrogen gas.
- The reaction mixture is heated to a temperature between 50-100 °C and pressurized with hydrogen to 5-10 bar.
- The mixture is agitated vigorously to ensure efficient contact between the reactants and the catalyst.
- The reaction is monitored by measuring hydrogen consumption. The reaction is typically complete within 7 hours.
- After the reaction is complete, the reactor is cooled, and the hydrogen pressure is released.
- The catalyst is removed by filtration.
- The filtrate is concentrated under reduced pressure to yield 1-(3,4-dimethoxyphenyl)ethanol as a viscous oil.

Representative Reaction: Synthesis of 3,4-Dimethoxyphenethyl sulfamate

This protocol details the synthesis of a sulfamate derivative from **3,4-Dimethoxyphenethyl alcohol**, illustrating a common transformation of the hydroxyl group.

Materials:

- **3,4-Dimethoxyphenethyl alcohol**
- Sodium hydride (60% dispersion in oil)
- Anhydrous Dimethylformamide (DMF)
- Sulfamoyl chloride
- Diethyl ether (Et₂O)
- Saturated brine solution
- Potassium carbonate (K₂CO₃)
- Ethyl acetate (EtOAc)
- Hexane

Procedure:

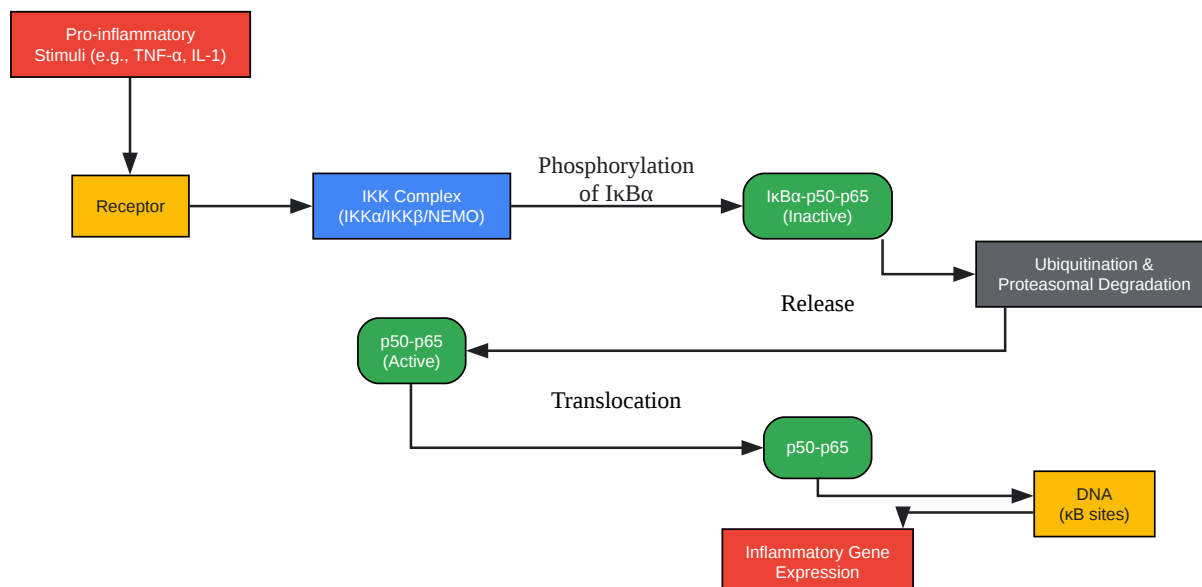
- A suspension of sodium hydride (0.09 mol) in 40 mL of anhydrous DMF is prepared in a flask under an argon atmosphere and cooled to 0-5 °C.
- A solution of **3,4-Dimethoxyphenethyl alcohol** (5.0 g, 0.027 mol) in 12 mL of DMF is added dropwise to the sodium hydride suspension.
- The resulting mixture is stirred for 20 minutes under argon.
- Sulfamoyl chloride (3.54 g, 0.03 mol) is added portion-wise to the suspension at 0-5 °C.
- After stirring for an additional 20 minutes, the reaction mixture is poured into ice water.
- The aqueous mixture is extracted twice with diethyl ether.
- The combined organic layers are washed with saturated brine, dried over potassium carbonate, and concentrated in vacuo.
- The resulting crude solid is recrystallized from ethyl acetate/hexane to yield the pure 3,4-Dimethoxyphenethyl sulfamate.[\[11\]](#)

Biological Activity and Signaling Pathways

While direct studies on the biological activity of **3,4-Dimethoxyphenethyl alcohol** are limited, research on structurally related compounds provides insights into its potential pharmacological effects. Derivatives of similar phenylpropanoids have demonstrated anti-inflammatory properties.^{[12][13]} A plausible mechanism for this anti-inflammatory action is the inhibition of the Nuclear Factor kappa-light-chain-enhancer of activated B cells (NF- κ B) signaling pathway.^{[2][3]} The NF- κ B pathway is a critical regulator of the inflammatory response, controlling the expression of pro-inflammatory genes.^{[2][8]}

Putative Signaling Pathway: Inhibition of NF- κ B

The following diagram illustrates the canonical NF- κ B signaling pathway, a likely target for the anti-inflammatory effects of **3,4-Dimethoxyphenethyl alcohol** and its derivatives. The pathway is initiated by pro-inflammatory stimuli, leading to the activation of the IKK complex, which in turn phosphorylates I κ B α . This phosphorylation targets I κ B α for ubiquitination and subsequent degradation by the proteasome, releasing the NF- κ B dimer (p50/p65) to translocate to the nucleus and activate the transcription of inflammatory genes.



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Caption: Canonical NF-κB Signaling Pathway.

Safety and Handling

3,4-Dimethoxyphenethyl alcohol is a combustible solid.[7] Standard laboratory safety precautions should be observed when handling this chemical. This includes wearing appropriate personal protective equipment (PPE) such as safety glasses, gloves, and a lab coat. Handling should be done in a well-ventilated area to avoid inhalation of dust. Avoid contact with skin and eyes. In case of fire, use extinguishing media appropriate for the surrounding environment.

This technical guide serves as a foundational resource for researchers and professionals working with **3,4-Dimethoxyphenethyl alcohol**. The provided data and protocols are intended to facilitate its safe and effective use in a laboratory setting.

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